

# In-Depth Technical Guide: 2-(4-nitro-1H-pyrazol-1-yl)ethanol

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## Compound of Interest

Compound Name: 2-(4-nitro-1H-pyrazol-1-yl)ethanol

Cat. No.: B1209088

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An Examination of a Heterocyclic Compound with Potential Research Applications

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document serves as a summary of publicly available information regarding **2-(4-nitro-1H-pyrazol-1-yl)ethanol**. A comprehensive literature search did not yield detailed experimental data, such as specific synthesis protocols, in-depth spectroscopic analysis, crystallographic data, or biological activity studies for this specific compound. The information presented herein is based on general knowledge of related chemical structures and should be used for informational purposes only.

## Introduction

**2-(4-nitro-1H-pyrazol-1-yl)ethanol** is a heterocyclic organic compound belonging to the pyrazole family. Pyrazole derivatives are a significant class of compounds in medicinal chemistry and materials science due to their diverse biological activities and structural properties.<sup>[1]</sup> The presence of a nitro group and a hydroxyethyl substituent on the pyrazole ring suggests that this molecule could be a valuable intermediate for the synthesis of more complex molecules and may possess unique chemical and biological characteristics.

## Molecular Structure and Properties

The fundamental properties of **2-(4-nitro-1H-pyrazol-1-yl)ethanol** are summarized below.

Table 1: Physicochemical Properties of **2-(4-nitro-1H-pyrazol-1-yl)ethanol**

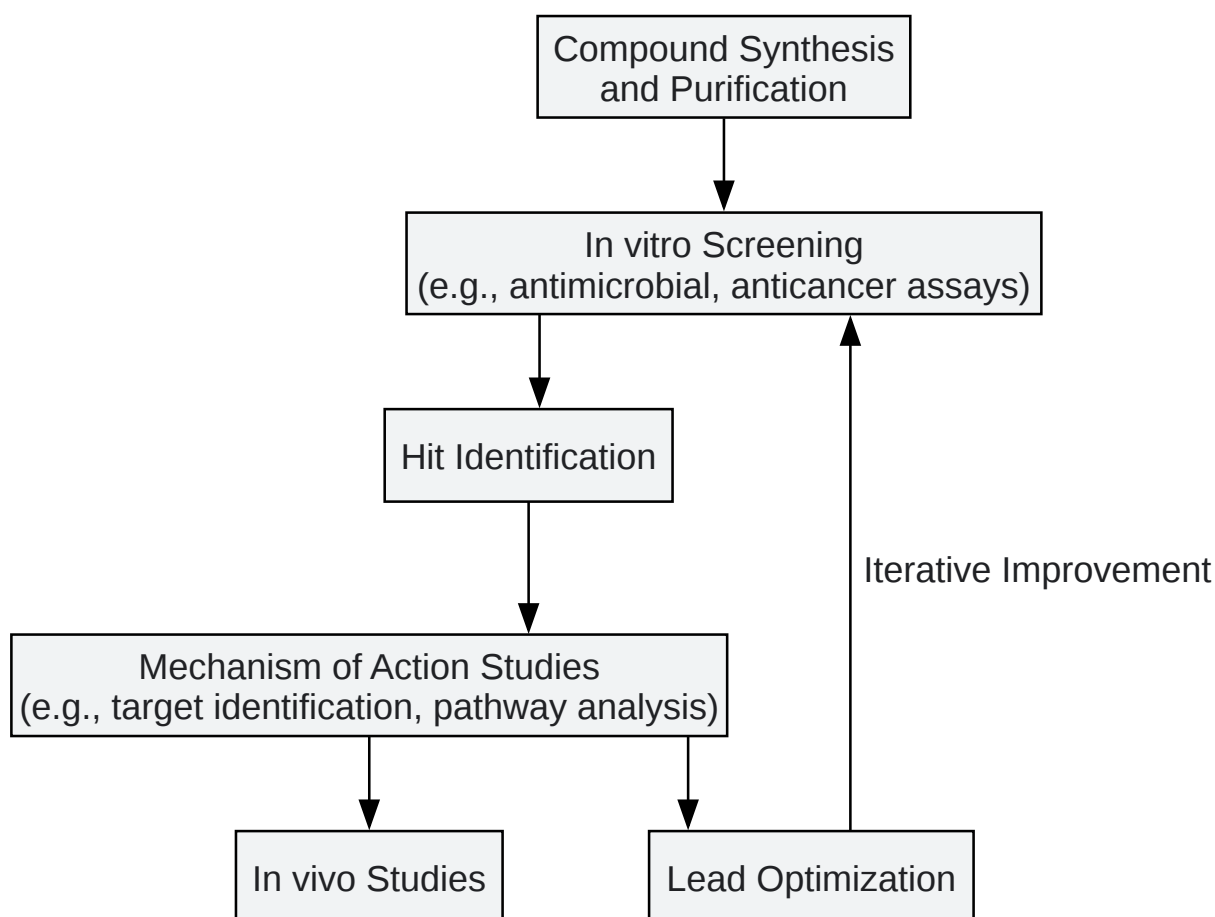
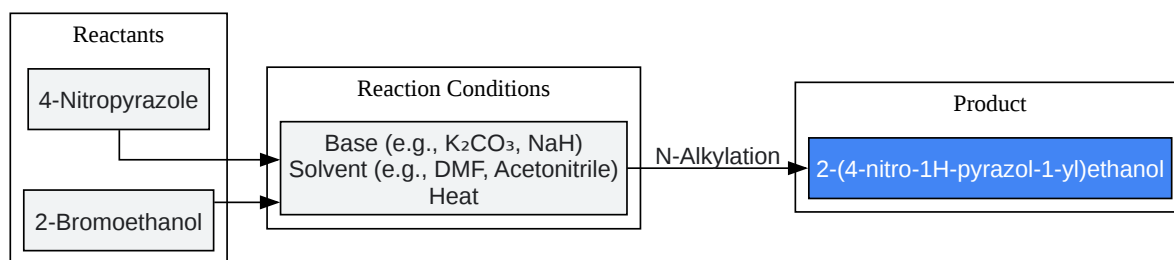
Property	Value	Source
CAS Number	42027-81-6	Alchem Pharmtech
Molecular Formula	C <sub>5</sub> H <sub>7</sub> N <sub>3</sub> O <sub>3</sub>	Santa Cruz Biotechnology[2]
Molecular Weight	157.13 g/mol	Santa Cruz Biotechnology[2]

## Synthesis and Characterization

A specific and detailed experimental protocol for the synthesis of **2-(4-nitro-1H-pyrazol-1-yl)ethanol** is not readily available in the surveyed literature. However, general synthetic strategies for N-substituted pyrazoles can be inferred. A plausible synthetic route is illustrated below.

## Postulated Synthesis Workflow

The synthesis of **2-(4-nitro-1H-pyrazol-1-yl)ethanol** could potentially be achieved through the N-alkylation of 4-nitropyrazole with a suitable two-carbon synthon bearing a hydroxyl group or a precursor that can be readily converted to a hydroxyl group.



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## References

- 1. mdpi.com [mdpi.com]
- 2. scbt.com [scbt.com]
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